

Safe handling and storage procedures for 7-Octen-1-ol

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Compound of Interest

Compound Name: 7-Octen-1-ol

Cat. No.: B081980

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This guide provides essential safety information, handling procedures, and troubleshooting advice for researchers, scientists, and drug development professionals working with **7-Octen-1-ol**.

Frequently Asked Questions (FAQs)

1. What is **7-Octen-1-ol** and what are its primary hazards?

7-Octen-1-ol is a colorless to pale yellow liquid.^[1] It is classified as a combustible liquid and can cause severe skin burns and eye damage.^[2]

2. What are the key physical and chemical properties of **7-Octen-1-ol**?

Key properties are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₆ O
Molecular Weight	128.21 g/mol [2]
Boiling Point	188-189 °C @ 760 mmHg (est)[1]
Flash Point	74.3 °C (166.0 °F) TCC (est)[1]
Density	0.85 g/cm ³ [3]
Vapor Pressure	0.168 mmHg @ 25 °C (est)[1]
Solubility	Soluble in alcohol; sparingly soluble in water (1589 mg/L @ 25 °C est).[1]

3. What personal protective equipment (PPE) is required when handling **7-Octen-1-ol**?

It is crucial to wear appropriate personal protective equipment to ensure safety. This includes:

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as needed to prevent skin contact.
- **Respiratory Protection:** Use only in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

4. What are the proper storage conditions for **7-Octen-1-ol**?

Store **7-Octen-1-ol** in a tightly closed container in a cool, dry, and well-ventilated area.[4] Keep it away from heat, sparks, open flames, and hot surfaces. The storage temperature should be at room temperature in an inert atmosphere.[3]

5. What materials are incompatible with **7-Octen-1-ol**?

Avoid contact with strong oxidizing agents and strong acids.[4]

Troubleshooting Guide

Q1: What should I do in case of an accidental spill of **7-Octen-1-ol**?

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Collect: Carefully collect the absorbed material into a suitable container for disposal.
- Clean: Clean the spill area thoroughly with soap and water.

Q2: What are the first-aid measures for exposure to **7-Octen-1-ol**?

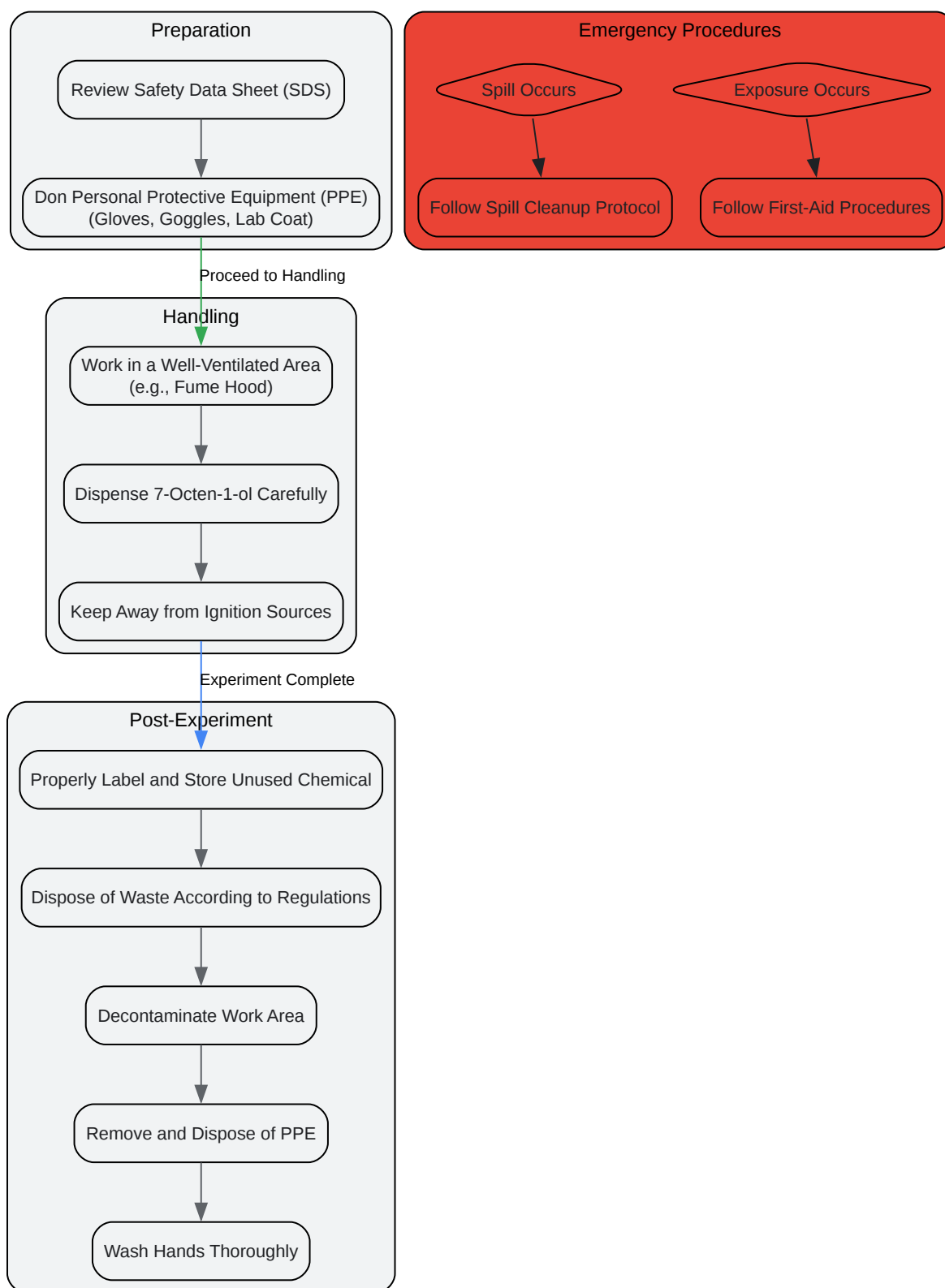
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Q3: How should I dispose of **7-Octen-1-ol** waste?

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow it to enter drains or waterways.

Experimental Workflow

The following diagram outlines the safe handling workflow for experiments involving **7-Octen-1-ol**.



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Caption: Safe handling workflow for **7-Octen-1-ol**.

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References

- 1. 7-octen-1-ol, 13175-44-5 [thegoodscentcompany.com]
- 2. Oct-7-en-1-ol | C₈H₁₆O | CID 83203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 7-OCTEN-1-OL CAS#: 13175-44-5 [m.chemicalbook.com]
- 4. fishersci.com [fishersci.com]
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